

C.I. Reactive Red 2 bleeding and wash fastness improvement

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Compound of Interest

Compound Name: **C.I. Reactive red 2**

Cat. No.: **B105821**

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Technical Support Center: C.I. Reactive Red 2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments with **C.I. Reactive Red 2**, focusing on improving wash fastness and preventing color bleeding.

Troubleshooting Guide

This guide is designed to help researchers and scientists diagnose and resolve common problems related to the application of **C.I. Reactive Red 2**.

Problem: Poor Wash Fastness and Excessive Color Bleeding

Initial Checks:

- Dye Quality: Ensure the **C.I. Reactive Red 2** dye powder is not expired and has been stored in a cool, dry place.[\[1\]](#)
- Water Quality: Hard water containing high levels of calcium and magnesium ions can interfere with the dyeing process. The use of a sequestering agent is recommended to purify the water.[\[2\]](#)[\[3\]](#)
- Fabric Preparation: The substrate (e.g., cotton) must be properly scoured and bleached to remove any impurities like oils, waxes, and sizing agents that can hinder dye absorption.[\[2\]](#)

Potential Cause & Solution

Potential Cause	Recommended Solution	Key Parameters to Control
Incomplete Dye Fixation	Optimize the dyeing parameters to ensure a strong covalent bond forms between the dye and the fiber.	pH: Maintain an alkaline pH (typically 10.5-11.0) during the fixation step using sodium carbonate (soda ash). [4] [5] [6] Temperature: Control the dyeing temperature, as higher temperatures can increase the rate of dye hydrolysis. [7] [8] [9] Electrolyte Concentration: Use an adequate amount of salt (e.g., sodium chloride or Glauber's salt) to promote dye exhaustion onto the fiber. [7] [10] [11] [12]
Dye Hydrolysis	Minimize the time the dye solution is in an alkaline state before and during dyeing, as this leads to the deactivation of the dye. [8] [9] [13]	Time: Prepare the dye solution immediately before use. Avoid prolonged storage of the alkaline dye bath. [9] [14] Alkali Addition: Add the alkali to the dyebath just before the fixation stage. [7]
Inadequate Washing-Off (Soaping)	A thorough soaping process is crucial to remove unfixed and hydrolyzed dye from the fabric surface. [2] [15]	Procedure: Perform a multi-step washing process: cold rinse, hot rinse, soaping at or near boil (95-98°C) with a suitable detergent, followed by further hot and cold rinses until the water runs clear. [2] [16] Soaping Agent: Use an effective soaping agent that can help remove unfixed dye and prevent redeposition. [15]
No Post-Treatment	Apply a cationic fixing agent after the dyeing and washing	Application: Treat the dyed and washed fabric with a cationic

process to improve wash fastness.

fixing agent according to the manufacturer's instructions.

These agents form a complex with the dye, reducing its solubility and tendency to bleed.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **C.I. Reactive Red 2** bleeding during washing?

A1: The primary cause of color bleeding is the presence of unfixed or hydrolyzed dye on the fabric.[\[8\]](#)[\[9\]](#)[\[13\]](#) Reactive dyes, including **C.I. Reactive Red 2**, are designed to form a strong covalent bond with the fiber under alkaline conditions.[\[4\]](#)[\[22\]](#) However, a competing reaction with water, known as hydrolysis, can occur, where the dye reacts with water molecules instead of the fiber.[\[8\]](#)[\[13\]](#) This hydrolyzed dye has no affinity for the fiber and can be easily washed off, leading to bleeding.[\[9\]](#)[\[14\]](#) Inadequate removal of this hydrolyzed dye and any other unfixed dye through a thorough washing-off (soaping) process is a major contributor to poor wash fastness.[\[2\]](#)[\[15\]](#)

Q2: How does pH affect the performance of **C.I. Reactive Red 2**?

A2: pH plays a critical role in the reactive dyeing process. An alkaline pH (typically between 10.5 and 11.0) is essential for the fixation of **C.I. Reactive Red 2** onto cellulosic fibers like cotton.[\[4\]](#)[\[5\]](#)[\[6\]](#) The high pH activates the hydroxyl groups on the cellulose, making them ready to react and form a covalent bond with the dye molecule. However, a pH that is too high or maintained for too long can accelerate the hydrolysis of the dye, reducing the overall color yield and leading to poor wash fastness.[\[23\]](#)[\[24\]](#) Therefore, precise control of pH is necessary for optimal dyeing results.

Q3: What is the role of electrolytes like sodium chloride in the dyeing process?

A3: Electrolytes, such as sodium chloride (NaCl) or sodium sulfate (Glauber's salt), are used to improve the exhaustion of the reactive dye from the dyebath onto the fiber.[\[7\]](#)[\[10\]](#) Cellulosic fibers have a negative surface charge in water, which can repel the anionic reactive dye molecules. The electrolyte helps to neutralize this negative charge, reducing the repulsion and

allowing the dye to move closer to the fiber surface, thereby increasing dye uptake.[10][11] The amount of electrolyte needed depends on the depth of the shade being dyed.[7]

Q4: Can a cationic fixing agent be used to improve the wash fastness of **C.I. Reactive Red 2**?

A4: Yes, applying a cationic fixing agent is a highly effective post-treatment method to improve the wash fastness of **C.I. Reactive Red 2**.[17][18][19][20][21] These agents are positively charged molecules that interact with the negatively charged (anionic) dye molecules that are not covalently bonded to the fiber. This interaction forms a larger, insoluble complex that is more resistant to being removed during washing, thus reducing color bleeding.[20][21] It is important to apply the fixing agent after a thorough soaping process to ensure that the majority of the unfixed dye has already been removed.[2]

Q5: What is "soaping" and why is it important?

A5: Soaping is a critical post-dyeing washing process designed to remove any unfixed, hydrolyzed, and loosely bound dye from the fabric surface and within the fiber structure.[7][15] It is typically carried out at high temperatures (near boiling) with a specialized soaping agent or detergent.[2] A thorough soaping process is essential for achieving good wash fastness, preventing color bleeding, and improving the brightness of the final shade.[7] Insufficient soaping will result in poor fastness properties as the residual dye will bleed out in subsequent washes.[15]

Experimental Protocols

Protocol 1: Standard Exhaust Dyeing of Cotton with **C.I. Reactive Red 2**

- Fabric Preparation: Scour and bleach the cotton fabric to ensure it is free from impurities.
- Dye Bath Preparation:
 - Set the liquor ratio (e.g., 1:20).
 - Add a sequestering agent (e.g., 1 g/L) to the water.
 - Dissolve the required amount of **C.I. Reactive Red 2** dye in the dyebath.

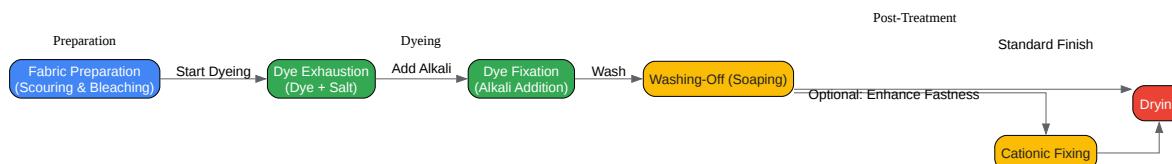
- Add the required amount of electrolyte (e.g., Sodium Chloride, 60-80 g/L for a medium shade).[7]
- Dyeing:
 - Immerse the fabric in the dyebath at room temperature.
 - Run for 30 minutes to allow for dye exhaustion.
 - Add the required amount of alkali (e.g., Sodium Carbonate, 20 g/L) to the dyebath to raise the pH to 10.5-11.[5][23]
 - Raise the temperature to 60°C and maintain for 60 minutes for dye fixation.[7]
- Washing-Off (Soaping):
 - Drain the dyebath.
 - Rinse the fabric thoroughly with cold water.
 - Rinse with hot water (70-80°C).
 - Treat the fabric in a soaping bath containing a suitable detergent (e.g., 2 g/L) at 95-98°C for 10-15 minutes.[2]
 - Rinse with hot water, then with cold water until the water is clear.
- Drying: Dry the fabric at an appropriate temperature.

Protocol 2: Application of a Cationic Fixing Agent

- Preparation: Ensure the dyed fabric has been thoroughly washed (soaped) and rinsed as per Protocol 1. The fabric can be in a wet state.
- Fixing Bath Preparation:
 - Set a fresh bath with a liquor ratio of 1:15.
 - Add the cationic fixing agent (e.g., 1-2% on the weight of the fabric).

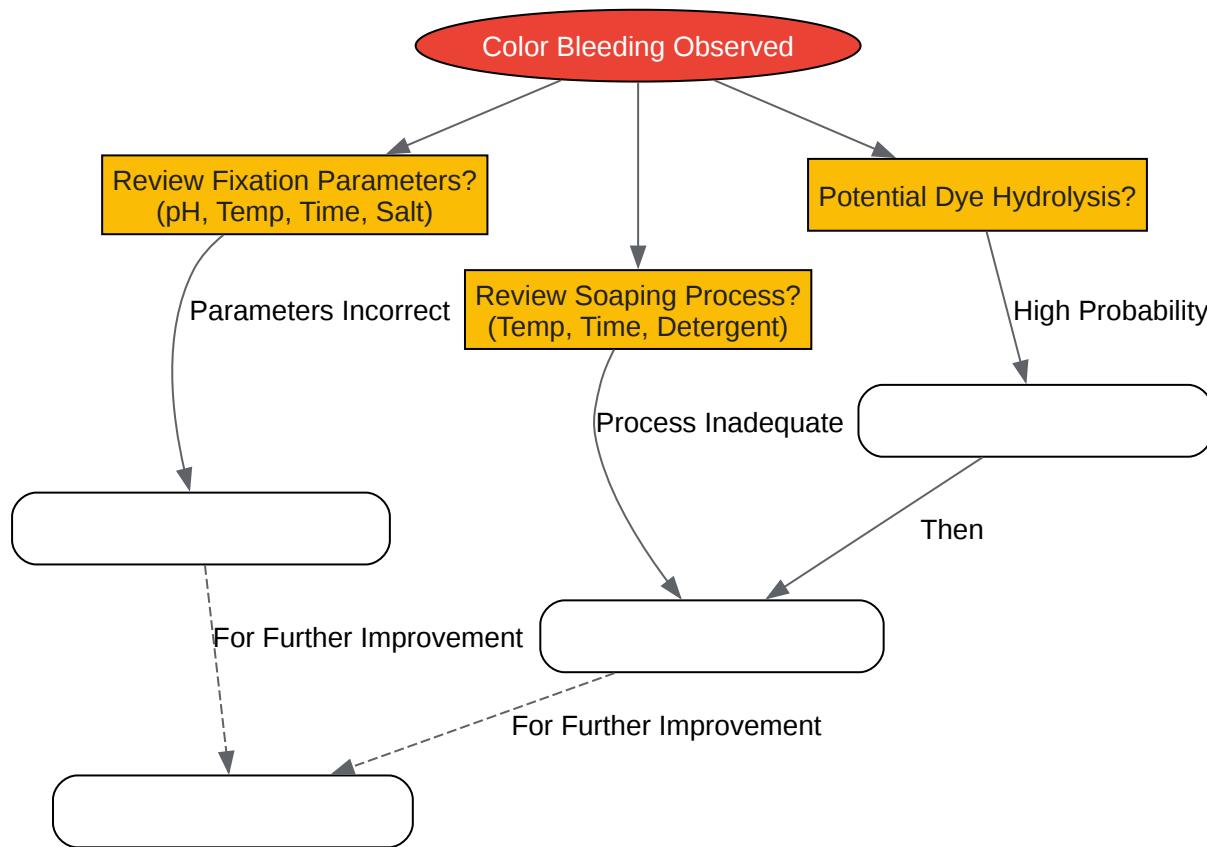
- Adjust the pH of the bath to be slightly acidic to neutral (pH 6-7) using acetic acid, if recommended by the fixing agent manufacturer.
- Treatment:
 - Immerse the fabric in the fixing bath at 40-50°C.
 - Run for 20-30 minutes.
- Rinsing and Drying:
 - Drain the bath.
 - A light rinse with cold water may be performed if necessary.
 - Dry the fabric.

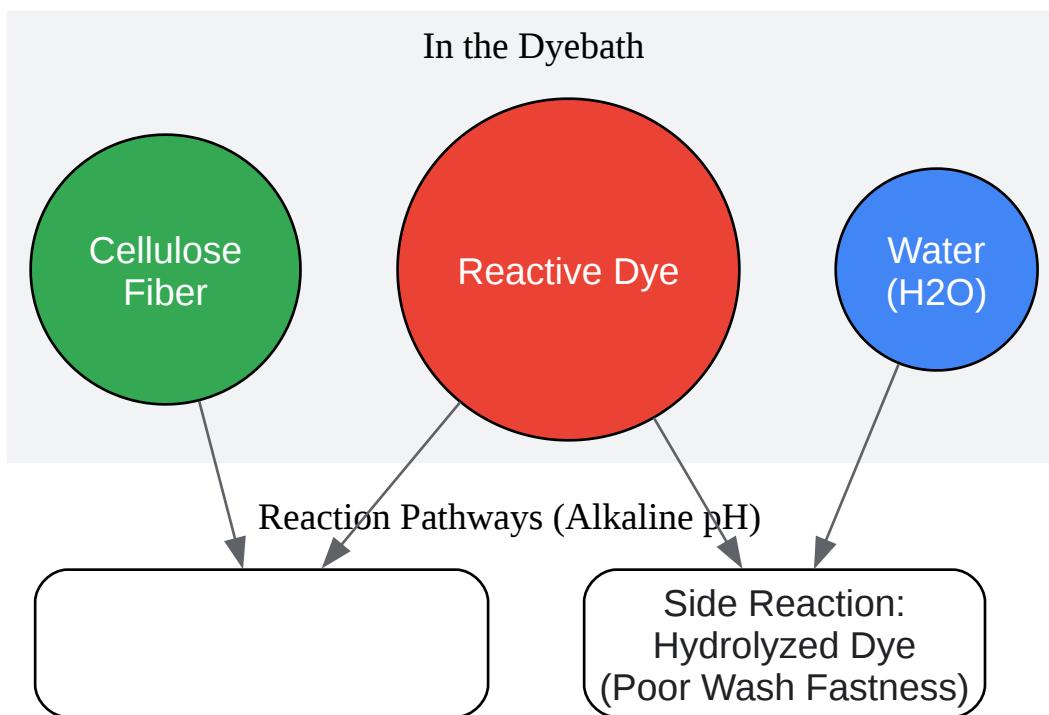
Visualizations



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Caption: Workflow for improving **C.I. Reactive Red 2** wash fastness.





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